

N-Boc-N'-ethyl-piperazine-d5: Technical Specifications & Application Guide

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Compound of Interest

Compound Name: N-Boc-N'-ethyl-piperazine-d5

CAS No.: 1246816-56-7

Cat. No.: B565679

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Chemical Identity & Identifiers

This compound serves as a deuterated reference standard, specifically labeled on the ethyl group attached to the N4 nitrogen of the piperazine ring. It is the protected intermediate often used to synthesize labeled antibiotics or as a standalone internal standard for metabolic studies.

Core Identifiers

Parameter	Specification
Chemical Name	N-Boc-N'-ethyl-piperazine-d5
Systematic Name	tert-Butyl 4-(ethyl-d5)piperazine-1-carboxylate
CAS Number	1246816-56-7
Unlabeled Parent CAS	669050-80-0 (1-Boc-4-ethylpiperazine)
Molecular Formula	C ₁₁ H ₁₇ D ₅ N ₂ O ₂
Molecular Weight	219.34 g/mol
Isotopic Purity	Typically ≥ 98 atom % D
Appearance	Pale yellow oil or low-melting solid
Solubility	Soluble in Methanol, DMSO, Dichloromethane, Ethyl Acetate

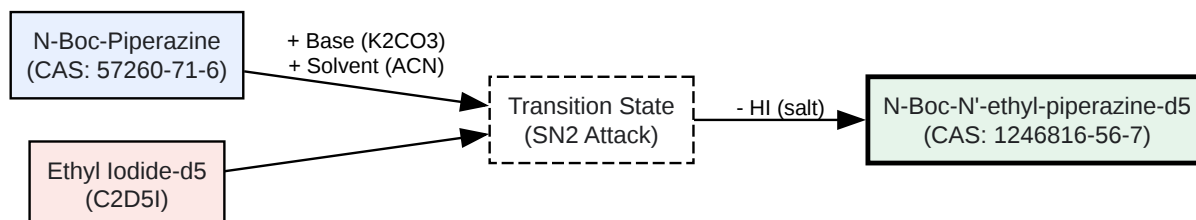
Structural Representation

The deuterium label is located on the ethyl side chain (), providing a mass shift of +5 Da relative to the unlabeled parent.

Synthesis & Preparation Protocol

The synthesis of **N-Boc-N'-ethyl-piperazine-d5** follows a direct alkylation pathway using commercially available N-Boc-piperazine and deuterated ethyl iodide. This method ensures high regioselectivity due to the steric bulk of the Boc group protecting the N1 position.

Reaction Pathway Diagram[2][3]



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Figure 1: Synthetic pathway for the mono-alkylation of N-Boc-piperazine using Ethyl Iodide-d5.

Step-by-Step Protocol

Reagents:

- N-Boc-piperazine (1.0 eq)[1]
- Iodoethane-d5 (1.1 eq)
- Potassium Carbonate (
, anhydrous, 2.0 eq)
- Acetonitrile (ACN, anhydrous)

Procedure:

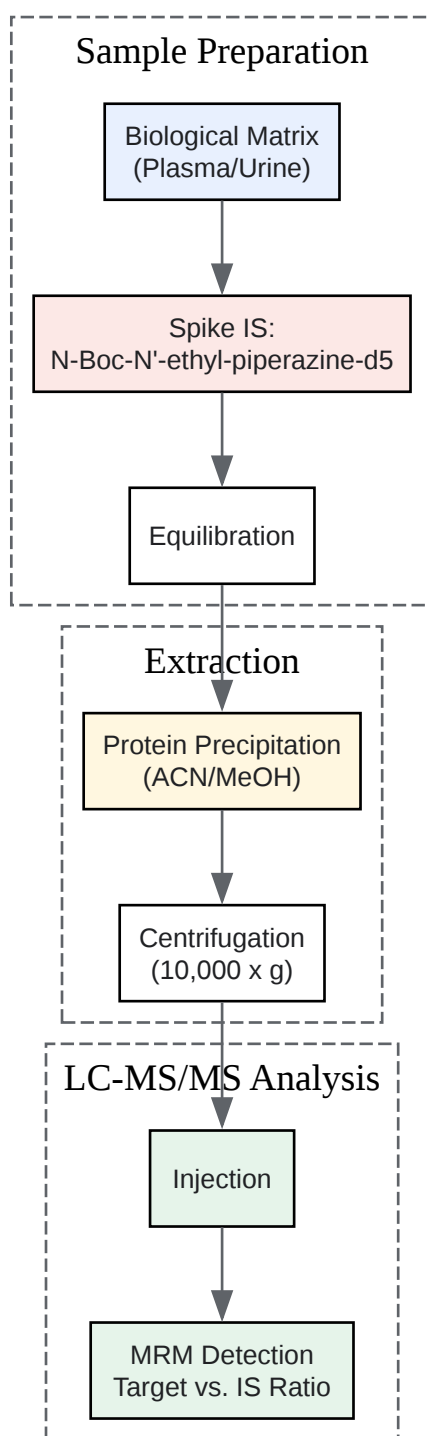
- Setup: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve N-Boc-piperazine in anhydrous ACN (0.1 M concentration).
- Base Addition: Add anhydrous
to the solution. The suspension acts as an acid scavenger.
- Alkylation: Cool the mixture to 0°C in an ice bath. Dropwise add Iodoethane-d5 to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by TLC (System: Hexane/EtOAc 1:1) or LC-MS.[2]
 - Note: The mono-protected nature of the starting material prevents cross-linking, but over-alkylation to the quaternary ammonium salt is possible if excess iodide is used.
- Workup: Filter off the solid inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in Ethyl Acetate and wash with water and brine. Dry over

. If necessary, purify via silica gel flash chromatography (Eluent: 0-5% MeOH in DCM).

Applications in Bioanalysis (LC-MS/MS)

N-Boc-N'-ethyl-piperazine-d5 is primarily used as an Internal Standard (IS) for the quantification of ethyl-piperazine containing drugs. Its N-Boc group can be removed (deprotected) to yield N-ethylpiperazine-d5, a common metabolite marker.

Internal Standard Workflow



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Figure 2: Standard bioanalytical workflow utilizing **N-Boc-N'-ethyl-piperazine-d5** as an internal standard.

Deprotection for Metabolite Studies

If the study requires the free amine (N-ethylpiperazine-d5), the Boc group is removed using acidic conditions:

- Reagent: Trifluoroacetic acid (TFA) in Dichloromethane (DCM) (1:1 v/v).
- Conditions: Stir at Room Temperature for 1 hour.
- Yield: Quantitative conversion to the TFA salt of N-ethylpiperazine-d5.

Safety & Handling

- Hazards: The compound acts as a skin and eye irritant.[3][4][5] The parent alkylating agent (Ethyl Iodide) is a potential carcinogen; however, the final product is stable.
- Storage: Store at -20°C under an inert atmosphere (Nitrogen or Argon) to prevent oxidation of the amine or slow hydrolysis of the Boc group.
- Stability: Stable for >2 years if stored properly. Avoid repeated freeze-thaw cycles.

References

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